

Methyl 2,4-dibromobutyrate safety and handling precautions

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Compound of Interest

Compound Name: Methyl 2,4-dibromobutyrate

Cat. No.: B1583245

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Hazard Identification and Risk Assessment

Methyl 2,4-dibromobutyrate is a reactive chemical intermediate, notably used in the synthesis of stereoisomers of azetidine-2-carboxylic acid derivatives.[1] Its chemical structure, featuring two bromine atoms and an ester functional group, is the primary determinant of its hazard profile. The carbon-bromine bonds are susceptible to nucleophilic attack, making the compound a potential alkylating agent, while the ester can undergo hydrolysis.

Physical and Chemical Properties

A clear understanding of the compound's physical properties is the foundation of a thorough risk assessment.

Property	Value	Source
CAS Number	70288-65-2	
Molecular Formula	C ₅ H ₈ Br ₂ O ₂	
Molecular Weight	259.92 g/mol	
Form	Solid	
Density	1.840 g/mL at 20 °C	[1][2]
Storage Temperature	2-8°C	

GHS Hazard Classification

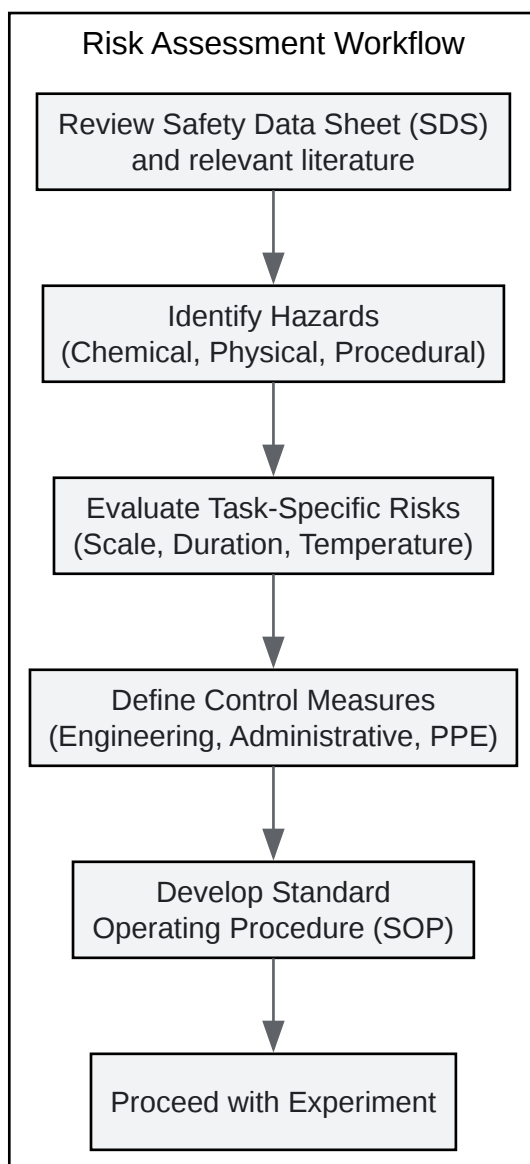
The Globally Harmonized System (GHS) provides a clear summary of the inherent dangers.

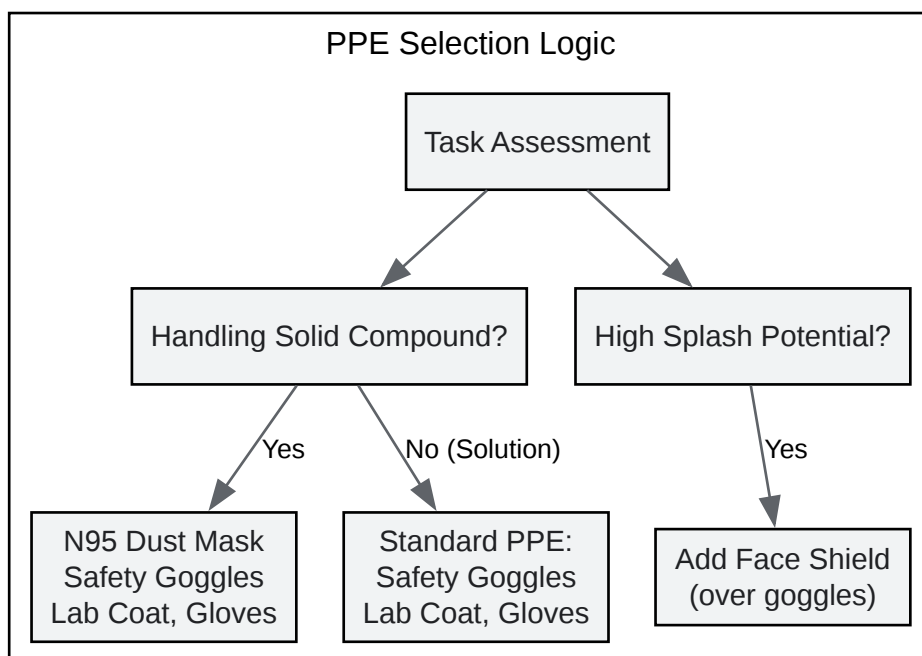
Classification	Code	Description
Signal Word	Warning	
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.
Storage Class	11	Combustible Solids.

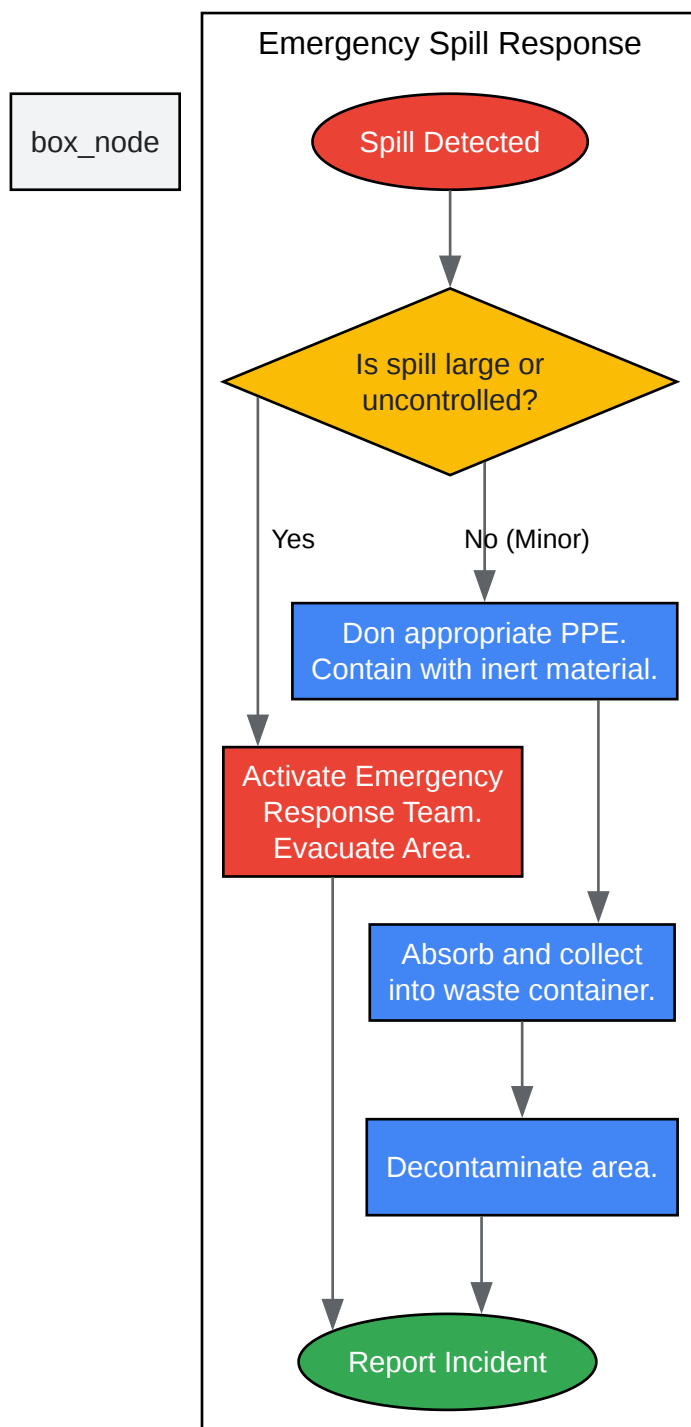
The irritant properties are a direct consequence of its chemical reactivity. Upon contact with moisture on the skin, eyes, or mucous membranes, it can slowly hydrolyze into brominated butyric acid derivatives and methanol, causing irritation. Its classification as a combustible solid necessitates careful management of ignition sources.

Risk Assessment Workflow

A systematic approach to risk assessment is non-negotiable before any experimental work begins. The following workflow should be adapted to site-specific procedures and regulations.







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References

- 1. Methyl 2,4-dibromobutyrate | 70288-65-2 [chemicalbook.com]
- 2. METHYL 2,4-DIBROMOBUTYRATE | 29547-04-4 [chemicalbook.com]
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